

1-Chlorophthalazine physical properties melting point boiling point

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Compound of Interest

Compound Name: 1-Chlorophthalazine

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Technical Guide to the Physical Properties of 1-Chlorophthalazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Chlorophthalazine**, a key intermediate in pharmaceutical synthesis. The document outlines its melting and boiling points, details the experimental methodologies for their determination, and presents a logical workflow from its synthesis to its application in drug discovery.

Core Physical Properties

1-Chlorophthalazine is a solid at room temperature, typically appearing as a pale yellow to yellow crystalline powder.^[1] Its solubility profile indicates it is insoluble in water but soluble in organic solvents such as dichloromethane, ethanol, and methanol.^[2]

Quantitative Data Summary

The physical properties of **1-Chlorophthalazine** are summarized in the table below. It is important to note that while the melting point is well-defined, the boiling point is often a predicted value and may vary between sources.

Physical Property	Value	Source
Melting Point	108-116 °C	[1]
	109-112 °C	[3]
Boiling Point	364.3 ± 15.0 °C (Predicted)	[3]
	414.5 °C at 760 mmHg	[4]
Molecular Formula	C ₈ H ₅ ClN ₂	[5]
Molecular Weight	164.59 g/mol	[5]
Appearance	Pale yellow to yellow crystals or powder	[1]
Solubility	Insoluble in water; Soluble in dichloromethane, ethanol, methanol	[2]

Experimental Protocols

Precise determination of physical properties is critical for the identification and purity assessment of chemical compounds. The following sections describe standard laboratory protocols for measuring the melting and boiling points of solid organic compounds like **1-Chlorophthalazine**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point can be determined using a melting point apparatus, such as a Mel-Temp or a Thiele tube.

Methodology using a Melting Point Apparatus:

- **Sample Preparation:** A small amount of the dry, finely powdered **1-Chlorophthalazine** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus. A thermometer is positioned to accurately measure the temperature of the block.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point of a substance is the temperature at which its vapor pressure equals the pressure of the gas above it. As **1-Chlorophthalazine** is a solid at room temperature, its boiling point is significantly higher and often determined under reduced pressure to prevent decomposition. The values reported are often predictions from computational models. However, an experimental determination for a high-boiling solid that is stable at its boiling point can be performed using the following method.

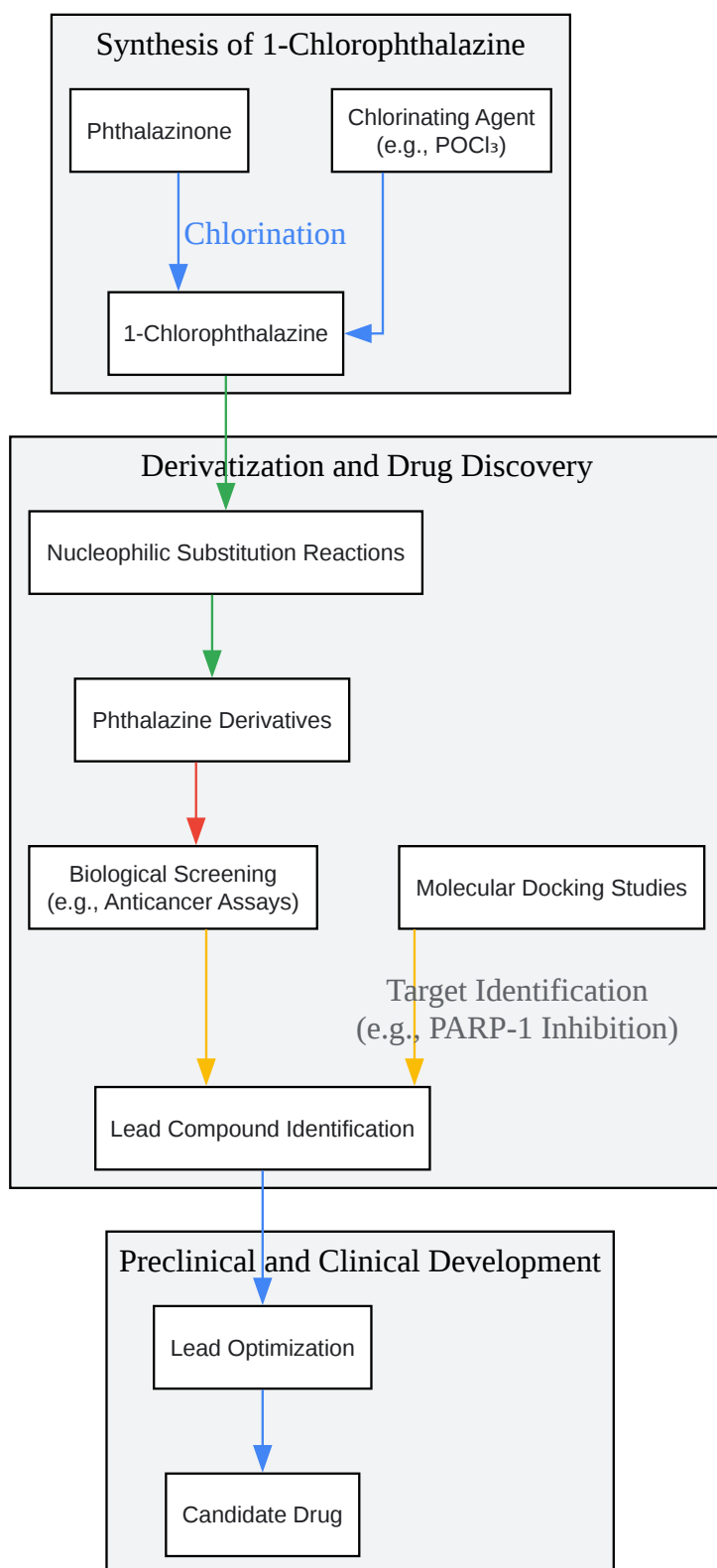
Methodology using a Thiele Tube:

- **Sample Preparation:** A small amount of **1-Chlorophthalazine** is placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling liquid (e.g., mineral oil or silicone oil). The Thiele tube's design ensures uniform heating.
- **Heating:** The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Observation:** The heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed. The temperature at which the bubbling stops and

the liquid just begins to enter the capillary tube is recorded as the boiling point.

Synthesis and Application Workflow

1-Chlorophthalazine is a valuable building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its primary role is as a reactive intermediate that can be readily modified to produce a variety of phthalazine derivatives. The following diagram illustrates the logical workflow from the synthesis of **1-Chlorophthalazine** to its application in drug discovery and development.



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Caption: Workflow of **1-Chlorophthalazine** in Drug Discovery.

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